

Application Notes and Protocols for SRT3657 Administration in Mice

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Compound of Interest

Compound Name: SRT3657
Cat. No.: B11934928

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Introduction

SRT3657 is a potent and brain-permeable activator of Sirtuin 1 (SIRT1), a NAD⁺-dependent deacetylase.^{[1][2]} SIRT1 activation has been shown to have neuroprotective effects, making **SRT3657** a valuable tool for research in neurodegenerative diseases.^{[1][2]} These application notes provide detailed protocols for the dosage and administration of **SRT3657** in mice, based on established research methodologies.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the administration of **SRT3657** in mice as reported in the literature.

Parameter	Value	Reference
Dosage	30 mg/kg	Gräff J, et al. 2013[1]
Administration Route	Oral Gavage (i.g.)	Gräff J, et al. 2013[1]
Frequency	Daily	Gräff J, et al. 2013[1]
Duration	6 weeks	Gräff J, et al. 2013[1]
Animal Model	Adult double-transgenic CK-p25 mice (3-month-old)	Gräff J, et al. 2013[1]

Experimental Protocols

Protocol 1: Preparation of SRT3657 Dosing Solution

This protocol describes the preparation of a dosing solution of **SRT3657** for oral gavage in mice at a concentration suitable for a 30 mg/kg dosage. The vehicle used is a mixture of Dimethyl Sulfoxide (DMSO), Polyethylene Glycol 300 (PEG300), Tween-80, and saline.

Materials:

- **SRT3657** powder
- Dimethyl Sulfoxide (DMSO)
- Polyethylene Glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- Calculate the required amount of **SRT3657**:
 - The final dosing volume for oral gavage in mice is typically 10 mL/kg.
 - For a 30 mg/kg dose, the final concentration of the dosing solution should be 3 mg/mL.
 - Calculate the total volume of dosing solution needed based on the number and weight of the mice.
 - Weigh the appropriate amount of **SRT3657** powder.
- Prepare the vehicle:
 - The vehicle composition is typically a ratio of DMSO, PEG300, Tween-80, and saline. A commonly used ratio is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
 - For example, to prepare 1 mL of vehicle:
 - 100 μ L DMSO
 - 400 μ L PEG300
 - 50 μ L Tween-80
 - 450 μ L Saline
- Dissolve **SRT3657**:
 - Add the weighed **SRT3657** powder to the calculated volume of DMSO in a sterile microcentrifuge tube.
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution.
 - Sequentially add the PEG300, Tween-80, and finally the saline to the DMSO-**SRT3657** mixture.

- Vortex well after the addition of each component to ensure a homogenous solution.
- Storage:
 - It is recommended to prepare the dosing solution fresh daily.
 - If short-term storage is necessary, store at 4°C and protect from light. Before use, bring the solution to room temperature and vortex to ensure homogeneity.

Protocol 2: Oral Gavage Administration in Mice

This protocol outlines the procedure for administering the prepared **SRT3657** solution to mice via oral gavage. This procedure should be performed by trained personnel in accordance with institutional animal care and use guidelines.

Materials:

- Prepared **SRT3657** dosing solution
- Appropriately sized oral gavage needles (e.g., 20-22 gauge, 1.5-inch, with a ball tip for adult mice)
- 1 mL syringes
- Animal scale

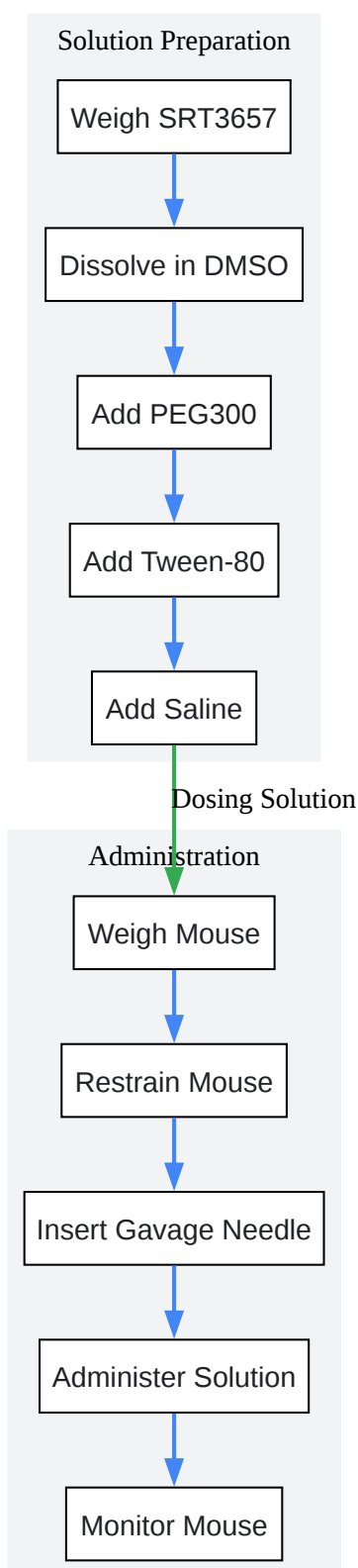
Procedure:

- Animal Preparation:
 - Weigh the mouse to determine the precise volume of the dosing solution to be administered (10 mL/kg).
 - Gently restrain the mouse, ensuring a firm but not restrictive grip. The head and neck should be slightly extended to create a straight line to the esophagus.
- Gavage Needle Insertion:

- Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the correct insertion depth.
- Insert the gavage needle into the diastema (the gap between the incisors and molars) and gently advance it along the roof of the mouth towards the esophagus.
- The mouse should swallow as the needle enters the esophagus. Do not force the needle; if resistance is met, withdraw and re-attempt.
- Administration:
 - Once the needle is correctly positioned, slowly administer the **SRT3657** solution from the syringe.
- Post-Administration:
 - Gently withdraw the gavage needle.
 - Return the mouse to its cage and monitor for any signs of distress, such as labored breathing, for a few minutes after the procedure.

Visualizations

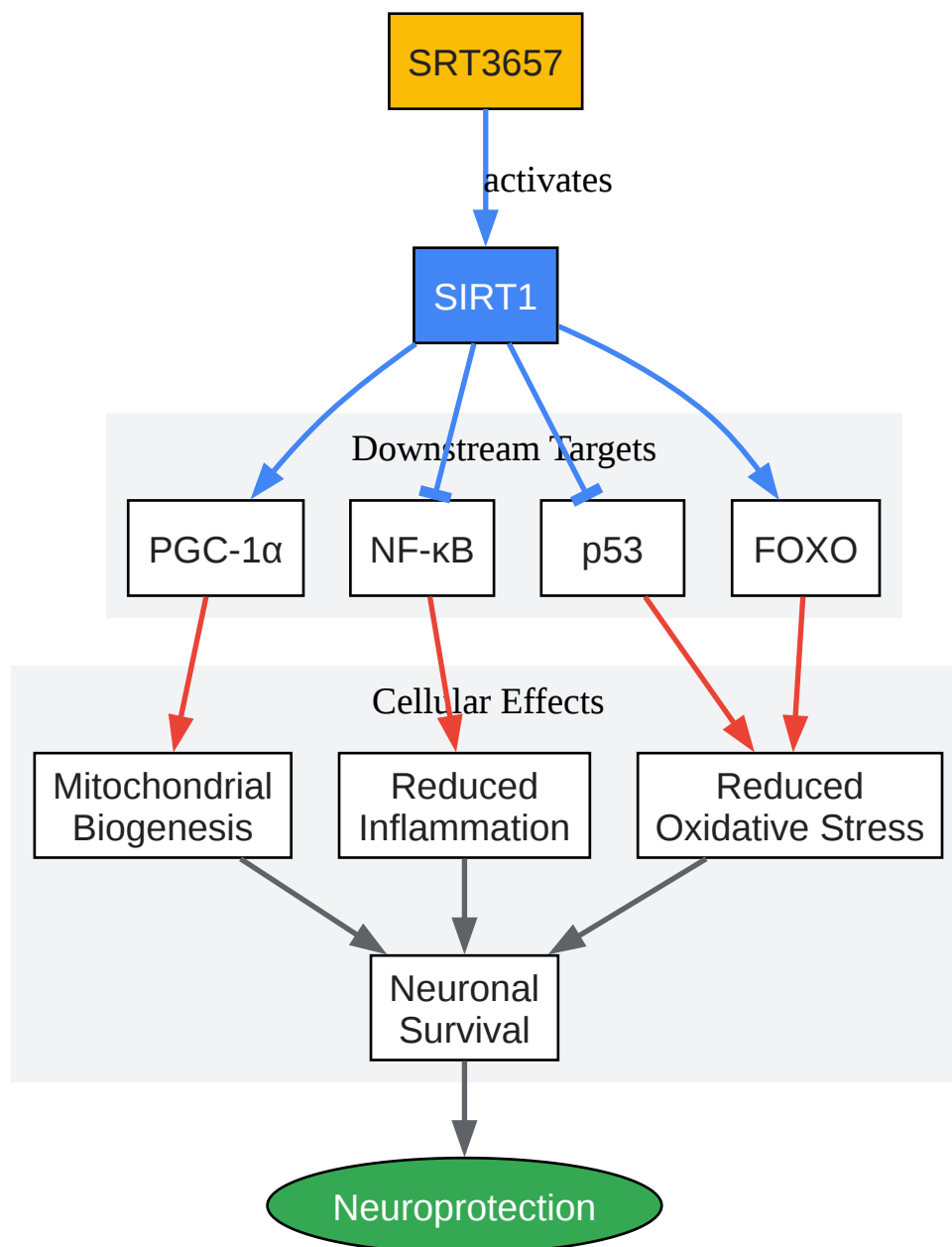
Experimental Workflow



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Caption: Workflow for **SRT3657** preparation and oral administration in mice.

SRT3657 Signaling Pathway in Neuroprotection



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Caption: **SRT3657** activates SIRT1, leading to neuroprotective effects.

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References

- 1. SIRT1 deacetylase protects against neurodegeneration in models for Alzheimer's disease and amyotrophic lateral sclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. SIRT1 in neurodevelopment and brain senescence - PMC [pmc.ncbi.nlm.nih.gov]
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